

Talabostat IC50 Values for DPP4, DPP8, DPP9, and FAP

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Talabostat mesylate

CAS No.: 150080-09-4

Cat. No.: S544468

[Get Quote](#)

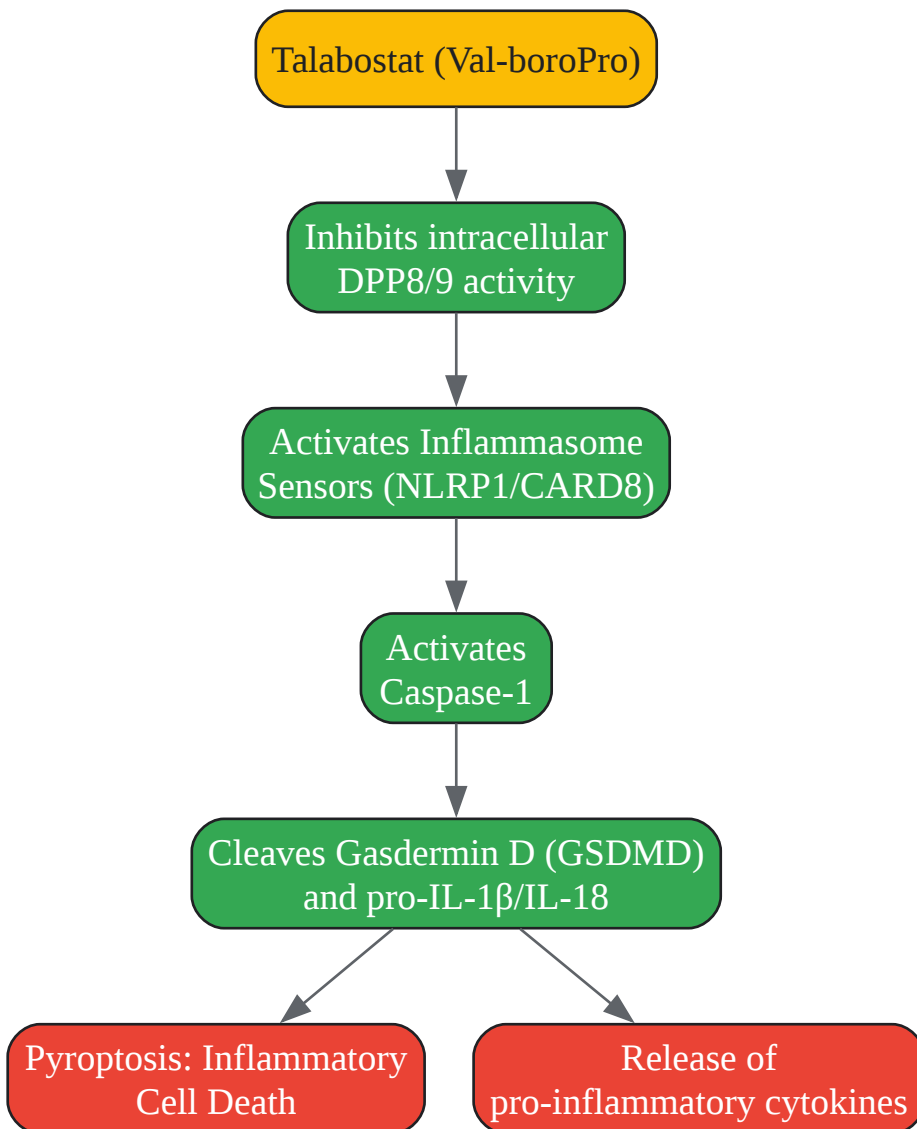
Enzyme	IC50 Value	Additional Context (Ki, other values)
DPP4 (DPP-IV)	< 4 nM [1] [2]	Ki = 0.18 nM [1]
DPP8	4 nM [1] [2]	Ki = 1.5 nM [1]
DPP9	11 nM [1] [2]	Ki = 0.76 nM [1]
FAP	560 nM [1] [2]	-

These IC50 values establish Talabostat as a **pan-inhibitor of the DPP family**, showing high potency against DPP4, DPP8, and DPP9, but significantly lower potency against FAP [1] [2]. The inhibition of DPP8 and DPP9 is considered responsible for its ability to induce a specific type of inflammatory cell death, which underpins its research applications in oncology [2] [3].

Experimental Context and Protocols

The biochemical data in the table were generated using standard enzyme inhibition assays. Here are the typical methodologies for key targets:

- **DPP8/9 Inhibition Assay:** Recombinant human DPP8 or DPP9 is incubated with the inhibitor and a fluorogenic substrate. A common protocol involves using **100 μ M Ala-Pro-AFC (for DPP8) or Gly-Pro-AMC (for DPP9)**. The enzyme activity is measured by monitoring the fluorescence released upon substrate cleavage over a specific time (e.g., 15-30 minutes) at a physiological pH of 7.4-8.0 [1] [4].
- **FAP Inhibition Assay:** Inhibition of FAP is often measured using **Ala-Pro-p-nitroanilide** as a substrate. The reaction is typically carried out at a different pH (e.g., pH 2.0), and the inhibition is determined by spectrophotometry [1].
- **Cellular Pyroptosis Workflow:** The following diagram illustrates how Talabostat's inhibition of DPP8/9 in monocytes and macrophages leads to pyroptosis, a key mechanism for its antitumor effects:



[Click to download full resolution via product page](#)

Research Implications and Selectivity Considerations

For your comparison guides, it is critical to note that Talabostat's lack of selectivity is a major differentiator. While it is a powerful tool for research, its pan-inhibition profile has driven efforts to develop more selective compounds:

- **Functional Consequences:** The primary research use of Talabostat in oncology is based on its DPP8/9 inhibitory activity, which triggers **NLRP1/CARD8 inflammasome-mediated pyroptosis** in monocytes and macrophages, stimulating an anti-tumor immune response [5] [6] [2].
- **Selectivity Challenge:** The high sequence homology in the active sites of DPP8 and DPP9 makes developing selective inhibitors for one over the other very challenging [5] [7]. Talabostat inhibits both with high potency.
- **Next-Generation Inhibitors:** Recent research has focused on creating inhibitors with improved selectivity. For example, derivatives of **1G244** and **vildagliptin** have been developed that achieve over 100-fold selectivity for DPP9 over DPP8, which helps in delineating their individual biological roles [6] [7].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Talabostat (Val-boroPro) | Dipeptidyl Peptidase Inhibitor [medchemexpress.com]
2. Talabostat mesylate | Pyroptosis inducer / Inflammasome ... [focusbiomolecules.com]
3. Talabostat - an overview | ScienceDirect Topics [sciencedirect.com]
4. Val-boroPro [sigmaaldrich.com]
5. The multifunctional regulatory post-proline protease dipeptidyl ... [pmc.ncbi.nlm.nih.gov]
6. Active site-directed probes targeting dipeptidyl peptidases ... [sciencedirect.com]
7. Highly potent dipeptidyl peptidase 8/9 (DPP8/9) inhibitors ... [sciencedirect.com]

To cite this document: Smolecule. [Talabostat IC50 Values for DPP4, DPP8, DPP9, and FAP].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b544468#talabostat-ic50-values-dpp4-dpp8-dpp9-fap>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com